

# Commercial availability and suppliers of racemic ethyl 3-amino-3-phenylpropanoate

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## Compound of Interest

Compound Name: Ethyl 3-amino-3-phenylpropanoate

Cat. No.: B1296916

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## In-Depth Technical Guide to Racemic Ethyl 3-Amino-3-Phenylpropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and analysis of racemic **ethyl 3-amino-3-phenylpropanoate** (CAS No. 6335-76-8). This valuable building block is utilized in the synthesis of various pharmaceutical compounds and research chemicals.

## Commercial Availability and Suppliers

Racemic **ethyl 3-amino-3-phenylpropanoate** is readily available from a range of chemical suppliers. The compound is typically offered in various purities and quantities to suit diverse research and development needs. Below is a summary of prominent suppliers and their typical product offerings.

Supplier	CAS No.	Purity	Available Quantities
Veeprho	6335-76-8	Not specified	Inquiry required
Crysdot LLC	6335-76-8	Not specified	Inquiry required
Sigma-Aldrich (BLD Pharmatech)	6335-76-8	Not specified	Inquiry required
ChemExpress	6335-76-8	>98%	250mg, 1g, 5g, 10g

Note: Pricing and lead times are generally available upon request from the respective suppliers. It is recommended to contact them directly for the most current information.

## Physicochemical Properties

A summary of the key physicochemical properties of racemic **ethyl 3-amino-3-phenylpropanoate** is provided below.

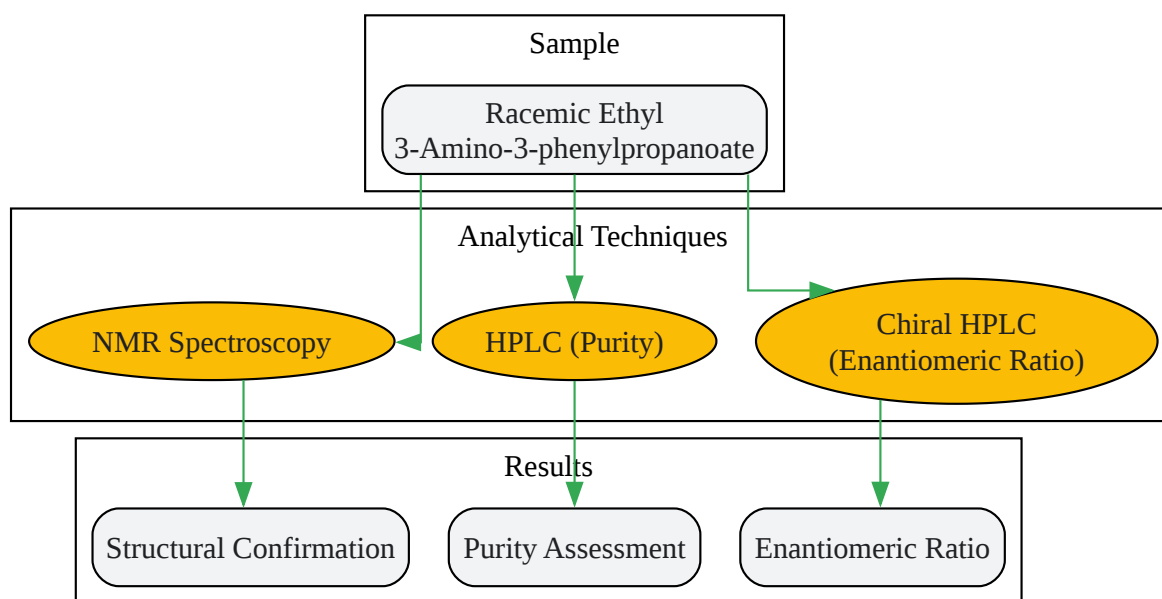
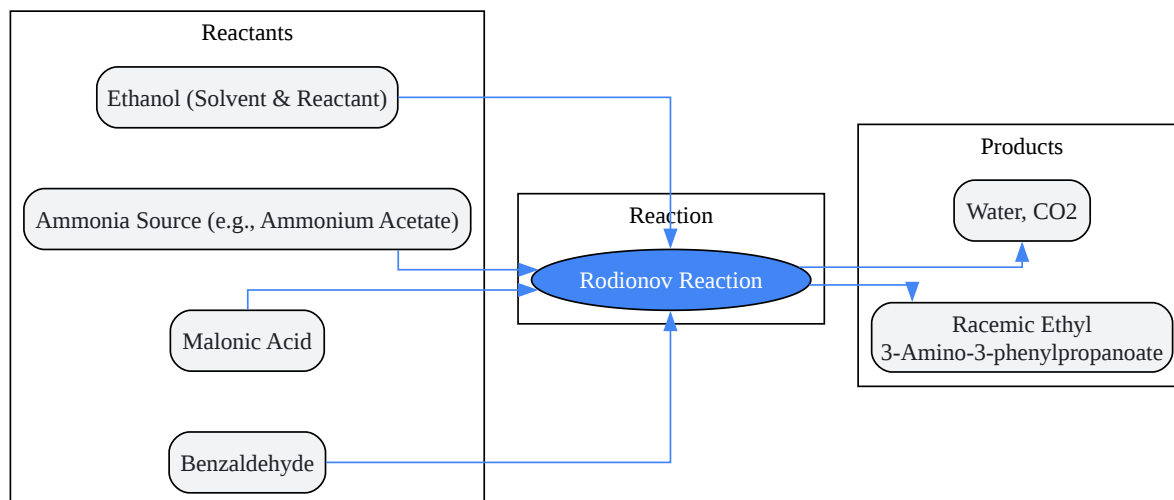
Property	Value
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>
Molecular Weight	193.24 g/mol [1]
Appearance	Inquire with supplier
Solubility	Inquire with supplier
Boiling Point	Not specified
Melting Point	Not specified

## Synthesis of Racemic Ethyl 3-Amino-3-Phenylpropanoate

While a specific, detailed synthesis protocol for the racemic mixture is not readily available in peer-reviewed literature, a plausible and commonly employed method is the Rodionov reaction.

This reaction involves the condensation of benzaldehyde, malonic acid, and an ammonia source in the presence of ethanol.

## Logical Workflow for Synthesis



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## References

- 1. Ethyl 3-amino-3-phenylpropanoate | C<sub>11</sub>H<sub>15</sub>NO<sub>2</sub> | CID 236379 - PubChem [pubchem.ncbi.nlm.nih.gov]
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